

Independent Validation of Mesigyna: A Comparative Clinical Trial Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Mesigyna*
CAS No.: 99897-30-0
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Mesigyna** (50 mg norethisterone enanthate and 5 mg estradiol valerate), a once-a-month combined injectable contraceptive, with other contraceptive alternatives. The analysis is based on independently published clinical trial data, focusing on contraceptive efficacy, discontinuation rates, and reported side effects. All quantitative data is summarized in structured tables for ease of comparison, and detailed methodologies for key cited experiments are provided.

Contraceptive Efficacy

The primary measure of contraceptive efficacy in clinical trials is the Pearl Index, which indicates the number of unintended pregnancies per 100 woman-years of use. A lower Pearl Index signifies higher contraceptive effectiveness.

Contraceptive Method	Pearl Index (Pregnancies per 100 Woman-Years)	Study Population/Conditions
Mesigyna	0.0[1]	534 fertile Latin American women over 1 year (4688 woman-months)[2]
Mesigyna	0.08[3]	931 fertile women in Latin America over 3 years (15,787 woman-months)[3]
Mesigyna	0.41[2]	Chinese women in a Phase III comparative trial[2]
Cyclofem	0.0[2]	Chinese women in a Phase III comparative trial[2]
Injectable No. 1	0.77[2]	Chinese women in a Phase III comparative trial[2]
DMPA (150mg)	0.0[2]	Comparative trial[2]
DMPA (100mg)	0.44[2]	Comparative trial[2]

Discontinuation Rates

Discontinuation rates in clinical trials offer insights into the tolerability and acceptability of a contraceptive method. The following table compares the discontinuation rates of **Mesigyna** with other injectable contraceptives for various reasons.

Reason for Discontinuation	Mesigyna (%)	Cyclofem (%)	Injectable No. 1 (%)	DMPA (%)	Study Details
Overall (1 year)	17.9 ^[1]	-	-	58.8-59.3	Latin American study for Mesigyna; Comparative trial for DMPA ^[2]
Bleeding Problems	5.1	-	-	-	Latin American study
Amenorrhea	1.1	-	-	7.2-12.5	Latin American study for Mesigyna ^[2] ; Comparative trial for DMPA ^[2]
Bleeding Problems (Comparative)	-	26.1 (first 3 months)	-	-	Chinese comparative trial ^[2]
Irregular Bleeding (Comparative)	21.1 (first 3 months)	-	-	-	Chinese comparative trial ^[2]

Common Side Effects and Adverse Events

The safety profile of a contraceptive is a critical factor for its continued use. This table summarizes common side effects and adverse events reported in clinical trials for **Mesigyna** and its comparators.

Side Effect/Adverse Event	Mesigyna	Cyclofem	Other Injectables	Study Details
Weight Gain	Mean gain of 1.02 kg after one year.[1]	-	-	Phase III clinical study in Latin America.[2]
Bleeding Patterns	Better cycle control and more acceptable bleeding patterns compared to Cyclofem and Injectable No. 1. [4]	More spotting days and greater individual variability in bleeding patterns compared to Mesigyna.[2]	Injectable No. 1 users had more bleeding/spotting days and shorter bleeding-free intervals.[2]	Phase III comparative clinical trial in Chinese women. [4]
Menstrual Irregularities	Irregular bleeding decreased over time.[4]	-	-	Chinese comparative trial. [4]
Adverse Events (General)	Low incidence of adverse events other than weight gain.[3]	Minimal and of minor importance.[5]	-	3-year study in Latin America.[3]

Experimental Protocols

The clinical trials cited in this guide predominantly follow a multicenter, randomized, and comparative design. Below is a generalized protocol for a Phase III clinical trial evaluating a combined injectable contraceptive like **Mesigyna**.

1. Study Design: A prospective, multicenter, randomized, open-label, parallel-group comparative study.
2. Participant Selection:

- Inclusion Criteria: Healthy, sexually active women of reproductive age (typically 18-45 years old) seeking contraception.[6][7] Participants must provide signed informed consent.[6][7]
- Exclusion Criteria: Women with contraindications to hormonal contraceptives, such as a history of thromboembolic disorders, hormone-sensitive malignancies, or severe liver disease. Pregnant or breastfeeding women are also excluded.

3. Intervention and Administration:

- Participants are randomly assigned to receive either **Mesigyna** (50 mg norethisterone enanthate and 5 mg estradiol valerate) or a comparator contraceptive (e.g., Cyclofem, DMPA, or a combined oral contraceptive).
- **Mesigyna** is administered as a deep intramuscular injection once every 30 days.

4. Data Collection and Follow-up:

- Participants are followed for a specified period, typically 1 to 3 years.
- Data on contraceptive efficacy (pregnancy), cycle control (bleeding patterns), side effects, and reasons for discontinuation are collected at regular follow-up visits.
- Participants may be asked to maintain daily diaries to record bleeding and spotting.

5. Outcome Measures:

- Primary Outcome: Contraceptive efficacy, measured by the Pearl Index.
- Secondary Outcomes: Incidence and patterns of menstrual bleeding disturbances, frequency and severity of adverse events, and rates of discontinuation for different reasons.

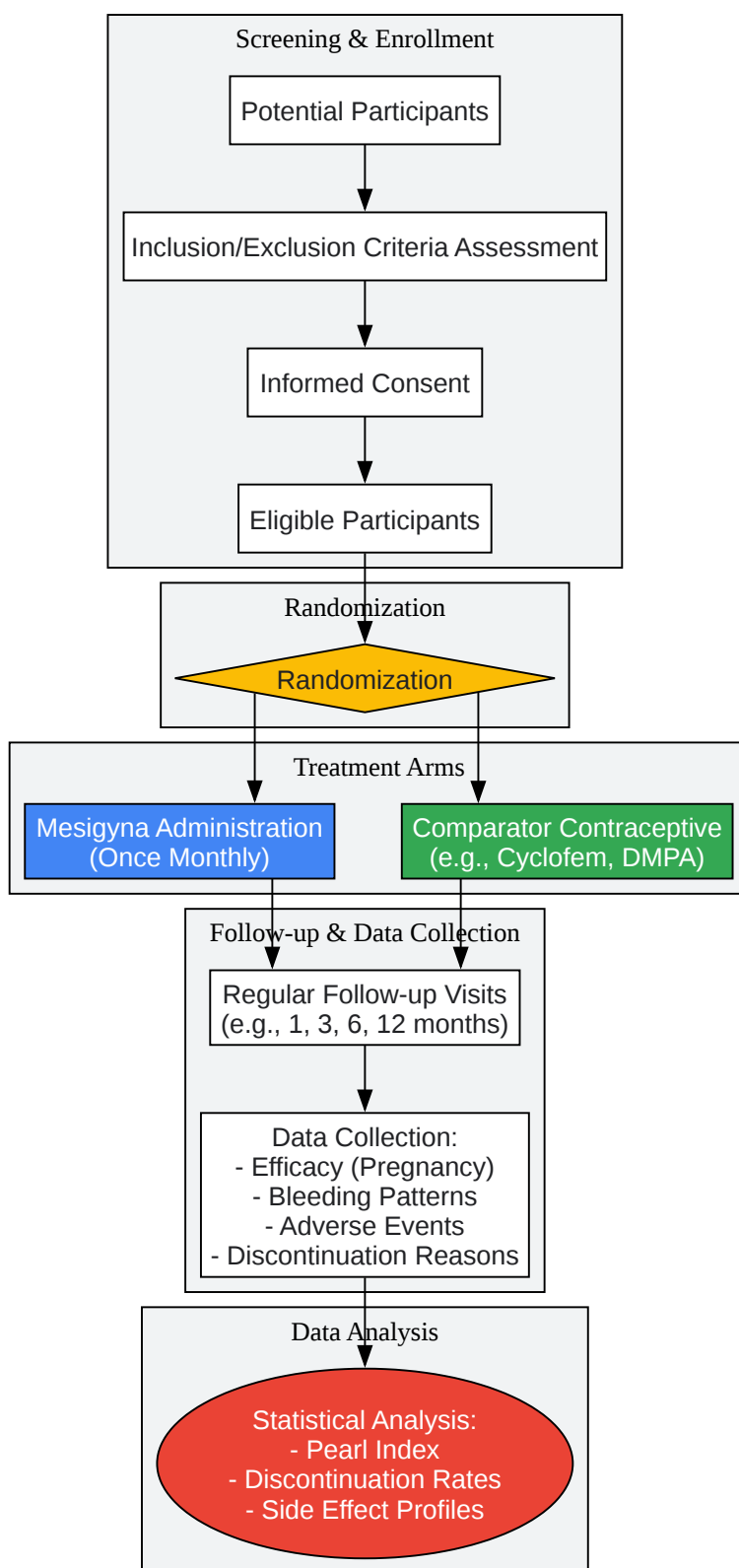
6. Statistical Analysis:

- Life-table analysis is often used to calculate discontinuation rates.
- The Pearl Index is calculated as the number of pregnancies per 100 woman-years of exposure.

- Statistical tests are used to compare the outcomes between the different contraceptive groups.

Visualizations

Experimental Workflow: Comparative Clinical Trial



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- To cite this document: BenchChem. [Independent Validation of Mesigyna: A Comparative Clinical Trial Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214444/docs#independent-validation-of-mesigyna-a-comparative-clinical-trial-analysis>]

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